

# Laduviglusib solubility DMSO and storage conditions

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## Compound Focus: Laduviglusib

CAS No.: 252917-06-9

Cat. No.: S548968

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## Solubility and Storage Specifications

The table below summarizes the key handling information for **Laduviglusib** free base. Salt forms (e.g., HCl) have different solubility profiles and are recommended for aqueous applications [1] [2] [3].

Property	Specification	Source / Context
Solubility in DMSO	>10 mM to 20 mM [4] [5] [3]	A stock solution at 10 mM is commonly used and stable for months [6] [4].
Quantitative Solubility	≥23.27 mg/mL [4]	This is specific to the free base form.
Primary Storage	Solid: Store at -20°C [4] [3]	Standard for long-term stability of small molecules.
Solution Storage	Store at -20°C; use same day if possible [3]	For extended storage, aliquot and freeze. Avoid freeze-thaw cycles.

## Experimental Protocols and Handling

Here are detailed methodologies for common procedures involving **Laduviglusib**.

## Stock Solution Preparation

- **Warm** the vial containing **Laduviglusib** powder and the DMSO solvent to room temperature.
- **Calculate** the required mass or volume to achieve your desired stock concentration (e.g., 10 mM or 23.27 mg/mL).
- **Add** the appropriate volume of DMSO to the powder. To ensure complete dissolution:
  - **Warm** the tube at 37°C for 10 minutes.
  - **Shake** the tube briefly in an ultrasonic bath [4].
- **Aliquot** the prepared stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- **Store** the aliquots at **-20°C**. When stored this way, the solution can be stable for up to one month [3].

## Use in Stem Cell Culture (2i Protocol)

**Laduviglusib** is widely used with PD0325901 (a MEK inhibitor) as part of the "2i" combination to promote self-renewal and maintain pluripotency in mouse embryonic stem cells (mESCs) [1] [2] [3].

- **Prepare stock solutions:** Make 10 mM stocks of both **Laduviglusib** and PD0325901 in DMSO.
- **Add to medium:** Add the inhibitors to your stem cell culture medium. A typical working concentration for **Laduviglusib** in this application is **3 μM** [6].
- **Combine with LIF:** The 2i inhibitor cocktail is typically used in the presence of Leukemia Inhibitory Factor (LIF) [1].

## Troubleshooting Guide

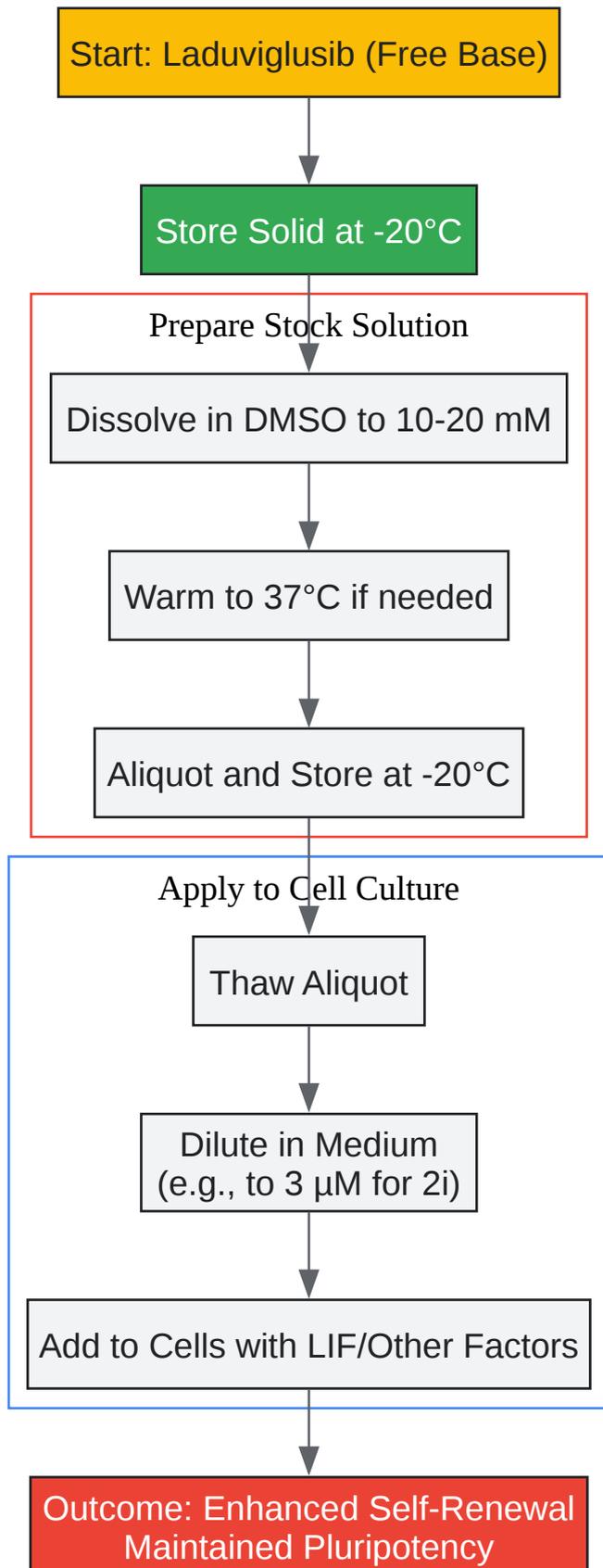
This section addresses common issues you might encounter.

Problem	Possible Cause	Solution
<b>Precipitation in Stock Solution</b>	Solution is cold; Storage time too long; Saturation	Warm solution to room temperature and vortex. If precipitate persists, briefly warm in a 37°C water bath. Prepare fresh stock if needed [3].

Problem	Possible Cause	Solution
<b>Inconsistent Cell Culture Results</b>	Degraded compound; Incorrect dilution	Use a freshly thawed aliquot. When diluting from stock, ensure rapid and thorough mixing into the aqueous medium to avoid local precipitation.
<b>Need for Aqueous Solution</b>	DMSO toxicity in sensitive assays	Use a water-soluble salt form, such as <b>Laduviglusib trihydrochloride</b> or <b>monohydrochloride</b> [1] [5] [3].

## Experimental Workflow Diagram

The following diagram visualizes the key experimental workflow for using **Laduviglusib** in a stem cell culture context, integrating the information above.



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## References

1. | CHIR99021 trihydrochloride | GSK-3 $\alpha/\beta$  (glycogen...) Laduviglusib [invivochem.com]
2. CHIR99021 | CT99021 | GSK-3 inhibitor | Axon 1386 | Axon Medchem [axonmedchem.com]
3. CHIR 99021 |CHIR99021 | GSK3 inhibitor [hellobio.com]
4. CHIR-99021 (CT99021) – GSK-3 Inhibitor [apexbt.com]
5. Laduviglusib (CHIR-99021) monohydrochloride | GSK-3 ... [selleckchem.com]
6. Laduviglusib (CHIR-99021) | GSK-3 Inhibitor [medchemexpress.com]

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